

# Application Note: Free-Radical Polymerization with 2-Methoxy-4'-morpholinomethyl benzophenone (MMMBP)

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## Compound of Interest

|                |  |
|----------------|--|
| Compound Name: | 2-Methoxy-4'-morpholinomethyl benzophenone |
| CAS No.:       | 898769-68-1                                |
| Cat. No.:      | B1359420                                   |

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## Executive Summary

This guide details the protocol for utilizing **2-Methoxy-4'-morpholinomethyl benzophenone** (MMMBP) as a photoinitiator in free-radical polymerization. Unlike standard benzophenone (BP), which requires an external co-initiator (amine) and is insoluble in water, MMMBP incorporates a morpholine moiety. This functional group serves two critical roles:

- **Solubility Promoter:** Enhances compatibility in aqueous and polar organic media.
- **Intramolecular Synergist:** The morpholine nitrogen acts as an efficient hydrogen donor, creating a "one-component" Type II photoinitiating system that reduces the need for toxic, leachable amine co-initiators.

This protocol is optimized for synthesizing hydrogels (e.g., PEGDA, GelMA) and thin-film coatings using UV-A (365 nm) or near-UV LED sources.

## Chemical Profile & Mechanism[1][2][3]

### Physicochemical Properties

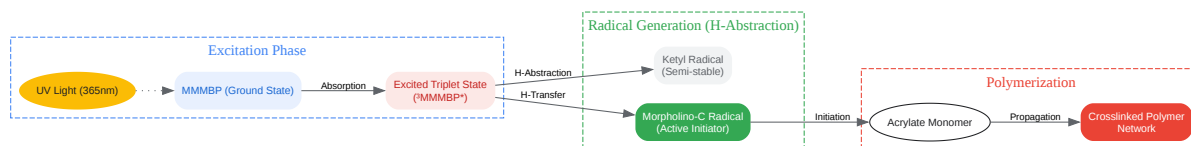
| Property            | Description   |
|---------------------|---|
| Compound Name       | 2-Methoxy-4'-morpholinomethyl benzophenone                                      |
| Class               | Type II Photoinitiator (Norrish Type II)  |
| Absorption Peak ( ) | ~320–360 nm (n transition)  |
| Solubility          | Soluble in DMSO, Ethanol, Methanol, Acidic Water; Dispersible in pH 7.4 PBS.[1] |
| Reactive Species    | Ketyl radical (initiating) & Morpholino-methyl radical (propagating).           |

### Mechanistic Pathway

MMMBP operates via a Norrish Type II mechanism. Upon UV irradiation, the benzophenone carbonyl enters an excited triplet state (

). It abstracts a hydrogen atom from the methylene group adjacent to the morpholine nitrogen (either intra- or intermolecularly). This generates two radicals:

- Ketyl Radical: Generally stable and sterically hindered (does not initiate).
- Carbon-Centered Radical (on Morpholine): Highly reactive; initiates the polymerization of acrylate/methacrylate monomers.



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Figure 1: Photochemical pathway of MMBBP. The morpholine group provides the hydrogen necessary for radical generation, facilitating polymerization without external amines.

## Experimental Protocol

### Materials & Equipment

- Photoinitiator: MMBBP (Purity >98%).
- Monomers: PEGDA (Polyethylene glycol diacrylate), HEMA, or GelMA.
- Solvent: DMSO (for stock), PBS or Water (for aqueous formulation).
- Light Source: UV LED (365 nm) or Mercury Arc Lamp (filtered). Recommended Intensity: 10–50 mW/cm<sup>2</sup>.
- Purge Gas: Nitrogen or Argon (Critical for Type II initiators).

### Stock Solution Preparation

MMMBP may have limited direct solubility in neutral water. Use a solvent-assist method.<sup>[2]</sup>

- Weigh 100 mg of MMBBP.
- Dissolve in 1 mL of DMSO (Dimethyl sulfoxide) or Ethanol. Vortex until clear.
  - Concentration: 10% w/v (100 mg/mL).

- Storage: Amber vial, 4°C. Stable for 3 months.

## Protocol A: Hydrogel Fabrication (Aqueous)

Target: 10% w/v PEGDA Hydrogel.

- Monomer Solution: Dissolve 1 g of PEGDA (Mn 700) in 9 mL of PBS (Phosphate Buffered Saline).
- Initiator Addition: Add 50  $\mu$ L of MMMBP Stock Solution to the monomer mix.
  - Final Initiator Concentration: 0.05% w/v (0.5 mg/mL).
  - Note: If solution turns turbid, sonicate for 30 seconds. The morpholine group usually maintains dispersion.
- Degassing (Critical): Bubble Nitrogen ( ) through the solution for 5 minutes.
  - Reason: Oxygen quenches the triplet state of benzophenone and scavenges radicals.
- Casting: Pipette solution into a mold (e.g., PDMS spacer on glass slide).
- Curing: Irradiate with 365 nm UV light at 20 mW/cm<sup>2</sup>.
  - Exposure Time: 60–120 seconds.
  - Check: Gelation should occur within 30 seconds.

## Protocol B: Thin Film Coating (Organic)

Target: Solvent-borne acrylate coating.

- Resin Mix: Mix 95 wt% Acrylate Oligomer (e.g., CN9006) + 5 wt% Reactive Diluent (e.g., TPGDA).
- Initiator: Add 2–3 wt% solid MMMBP directly to the resin.

- Mixing: Stir at 40°C until fully dissolved.
- Application: Spin-coat or bar-coat onto substrate (glass/PET).
- Curing: Pass under UV conveyor or expose to LED (365/385 nm) under blanket.
  - Energy Dose: 500–1000 mJ/cm<sup>2</sup>.

## Optimization & Troubleshooting

### Oxygen Inhibition

Type II initiators are highly susceptible to oxygen inhibition because the excited triplet state is long-lived and easily quenched by

- Symptom: Tacky surface or failure to cure.
- Solution:
  - Perform curing in an inert atmosphere (Glovebox or purge).
  - Increase light intensity (increases radical flux to overcome ).
  - Add a secondary amine synergist (e.g., MDEA) if the intrinsic morpholine is insufficient for the specific monomer system.

### Solubility Issues

If MMMBP precipitates upon addition to water:

- Acidification: The morpholine nitrogen is basic. Slight acidification (pH 5-6) protonates the amine, drastically increasing water solubility. Caution: Ensure your monomer is stable at this

pH.

- Co-solvent: Increase DMSO/Ethanol content to 10-20% of the total volume.

## Wavelength Matching

Ensure your light source overlaps with the absorption of the benzophenone moiety.

- 365 nm LED: Excellent overlap.
- 405 nm LED: Poor overlap. MMMBP is not recommended for visible light curing unless sensitized with a dye (e.g., Eosin Y).

## References

- Allen, N. S. (1996). Photoinitiators for UV and visible curing of coatings: Mechanisms and properties.[3][4][5] *Journal of Photochemistry and Photobiology A: Chemistry*, 100(1-3), 101-107. [Link](#)
- Fouassier, J. P., & Lalevée, J. (2014). *Photoinitiators for Polymer Synthesis: Scope, Reactivity and Efficiency*. Wiley-VCH. [Link](#)
- Jiang, X., et al. (2006). Synthesis and photoinitiating behavior of water-soluble benzophenone derivatives. *Polymer*, 47(26), 8367-8373. (Provides basis for morpholine-modified BP solubility). [Link](#)
- Tomal, W., & Ortyl, J. (2020). Water-Soluble Photoinitiators in Biomedical Applications. *Polymers*, 12(5), 1073. [Link](#)

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- [1. prepchem.com \[prepchem.com\]](https://www.prepchem.com)

- [2. mdpi.com \[mdpi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. longchangchemical.com \[longchangchemical.com\]](#)
- [5. How Does A Photoinitiator Work \[qinmuchem.com\]](#)
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